

# CAS number and molecular weight of Dicamba methyl ester-d6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dicamba methyl ester-d6*

Cat. No.: *B12403604*

[Get Quote](#)

## Technical Guide: Dicamba Methyl Ester-d6

This technical guide provides an in-depth overview of **Dicamba methyl ester-d6**, a deuterated analog of the herbicide Dicamba methyl ester. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize stable isotope-labeled compounds.

## Core Compound Data

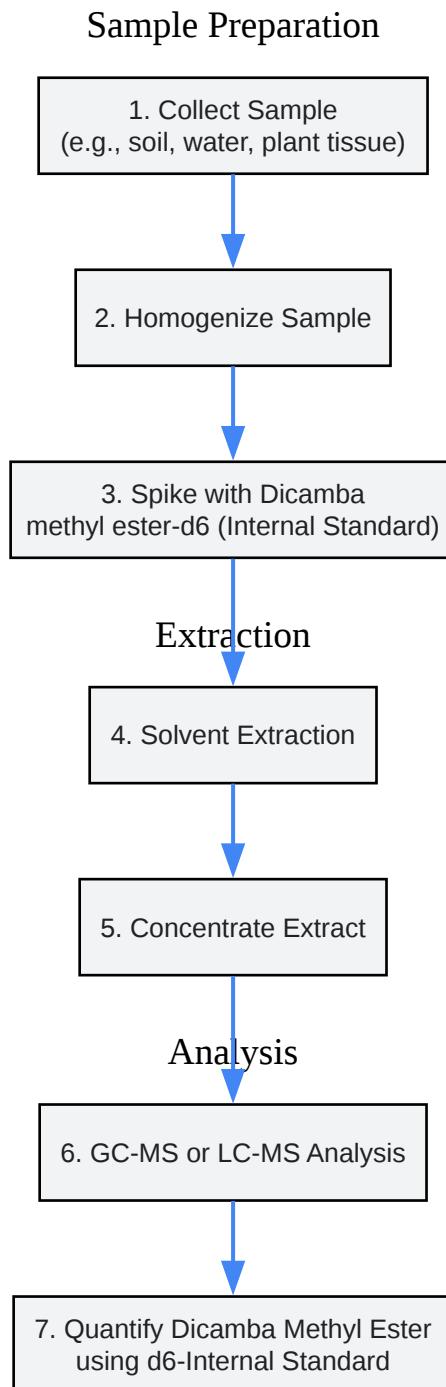
**Dicamba methyl ester-d6** serves as a valuable internal standard for the quantification of Dicamba methyl ester in various matrices using techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value
Chemical Name	Dicamba methyl ester-d6
Molecular Formula	C <sub>9</sub> H <sub>2</sub> D <sub>6</sub> Cl <sub>2</sub> O <sub>3</sub>
Molecular Weight	241.10 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number (Unlabeled)	6597-78-0 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	Not available in search results
Storage	Store at -20°C <a href="#">[2]</a>

## Application in Experimental Protocols

**Dicamba methyl ester-d6** is primarily utilized as an internal standard in analytical chemistry. The deuteration of the molecule provides a distinct mass difference from the non-labeled analyte, allowing for accurate quantification while having nearly identical chemical and physical properties.

A general experimental workflow for the use of **Dicamba methyl ester-d6** as an internal standard is outlined below. This process is typical for residue analysis in environmental or agricultural samples.



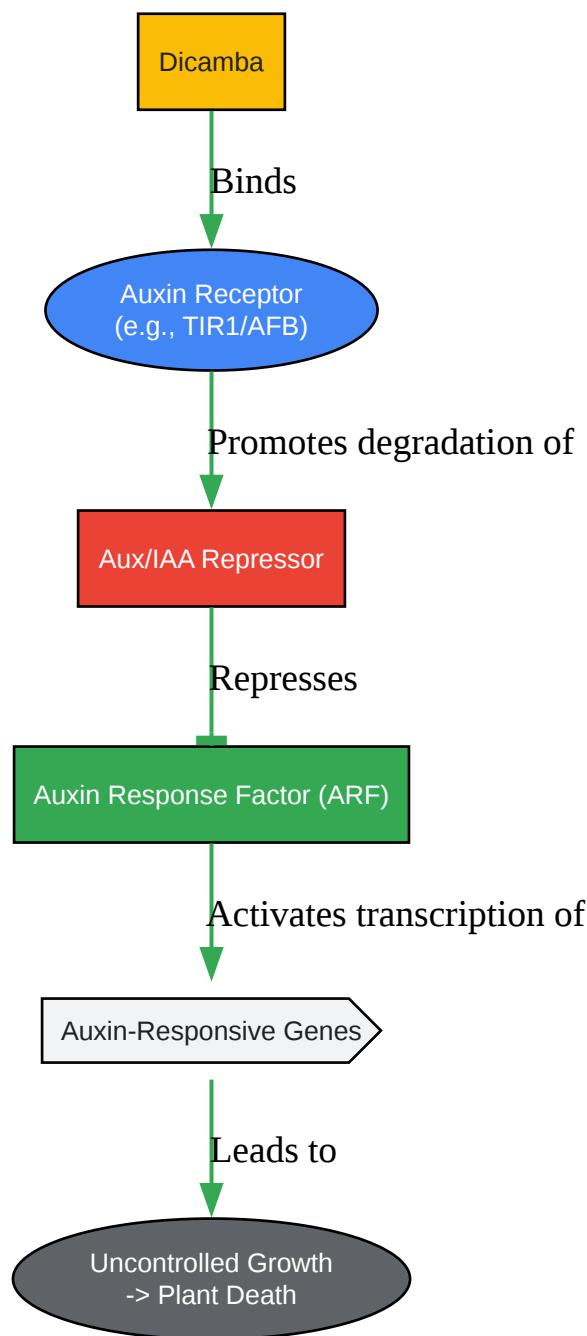
[Click to download full resolution via product page](#)

**Figure 1:** General workflow for using **Dicamba methyl ester-d6** as an internal standard.

## Signaling Pathways of Dicamba

As a synthetic auxin herbicide, Dicamba's mode of action involves mimicking the plant hormone auxin (indole-3-acetic acid), leading to uncontrolled and disorganized plant growth and ultimately, plant death. The signaling pathway for auxin herbicides like Dicamba generally involves perception by auxin receptors, leading to downstream gene expression changes.

The simplified signaling pathway is depicted below.



[Click to download full resolution via product page](#)

**Figure 2:** Simplified signaling pathway for Dicamba as a synthetic auxin.

Methodology for Signaling Pathway Visualization: The diagram was generated using the DOT language to illustrate the key molecular interactions in the auxin signaling pathway as affected by Dicamba. Nodes represent the key proteins and molecules, and edges represent their interactions.

## Conclusion

**Dicamba methyl ester-d6** is an essential tool for the accurate and precise quantification of its non-deuterated counterpart in complex samples. Understanding its properties, applications in experimental workflows, and the biological pathways of the parent compound are crucial for researchers in environmental science and agricultural chemistry. The use of stable isotope-labeled standards like **Dicamba methyl ester-d6** enhances the reliability and robustness of analytical data.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. isotope.bocsci.com [isotope.bocsci.com]
- 3. Dicamba methyl ester [webbook.nist.gov]
- 4. hpc-standards.com [hpc-standards.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Dicamba methyl ester [webbook.nist.gov]
- 7. accustandard.com [accustandard.com]
- 8. accustandard.com [accustandard.com]
- To cite this document: BenchChem. [CAS number and molecular weight of Dicamba methyl ester-d6]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12403604#cas-number-and-molecular-weight-of-dicamba-methyl-ester-d6>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)